

A Comparative Analysis of Gymnoascolide A from Gymnoascus reessii and Malbranchea filamentosa

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Compound of Interest		
Compound Name:	Gymnoascolide A	
Cat. No.:	B1246392	Get Quote

For Researchers, Scientists, and Drug Development Professionals

This guide provides a detailed comparison of the efficacy of **Gymnoascolide A**, a bioactive fungal metabolite, isolated from two distinct fungal sources: Gymnoascus reessii and Malbranchea filamentosa. This document summarizes the available quantitative data, outlines experimental protocols for its isolation, and visualizes key biological pathways and workflows to aid in research and development decisions.

Data Summary

The following table summarizes the key quantitative data regarding **Gymnoascolide A** obtained from the two fungal species based on published literature.



Parameter	Gymnoascolide A from Gymnoascus reessii	Gymnoascolide A from Malbranchea filamentosa
Antifungal Activity	Moderate and selective activity against the plant pathogenic fungus Septoria nodorum with a Minimum Inhibitory Concentration (MIC) of 13 μg/mL.[1]	Not reported.
Vasodilatory Activity	Not reported.	Inhibits Ca ²⁺ -induced vasoconstriction in aortic rings pretreated with high K ⁺ (60mM) or norepinephrine.[2]
Other Biological Activities	Culture filtrates of G. reessii also show inhibitory activity against the bacterium Bacillus subtilis and the nematode Haemonchus contortus.	Did not exhibit activity against human pathogenic microorganisms.[2]

Experimental Protocols Isolation of Gymnoascolide A from Gymnoascus reessii

The isolation of **Gymnoascolide A** from an Australian isolate of the soil ascomycete Gymnoascus reessii was performed as follows[1]:

- Cultivation: The fungus was cultivated on a solid-phase fermentation medium.
- Extraction: The culture was extracted with an organic solvent.
- Chromatography: The crude extract was subjected to chromatographic separation to purify the compounds.
- Purification: Further purification of fractions yielded Gymnoascolide A, along with other novel aromatic butenolides, Gymnoascolides B and C[1][3].



Isolation of 4-benzyl-3-phenyl-5H-furan-2-one (Gymnoascolide A) from Malbranchea filamentosa IFM 41300

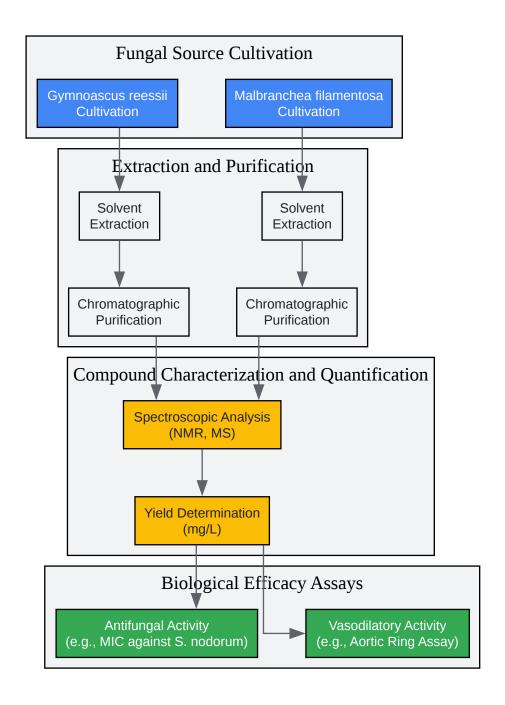
The isolation of **Gymnoascolide A** (identified as 4-benzyl-3-phenyl-5H-furan-2-one) from Malbranchea filamentosa IFM 41300 was achieved through the following steps[2]:

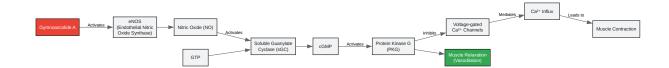
- Screening: The fungal strain was screened for bioactive compounds.
- Isolation and Identification: Bioassay-guided fractionation led to the isolation of the active vasodilator compound.
- Structure Elucidation: The structure of the compound was established using spectroscopic and chemical investigation methods as 4-benzyl-3-phenyl-5H-furan-2-one[2].

Visualizations Experimental Workflow for Efficacy Comparison

The following diagram illustrates a logical workflow for a comparative study on the efficacy of **Gymnoascolide A** from different fungal sources.









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References

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- 3. Gymnoascolides A-C: aromatic butenolides from an Australian isolate of the soil ascomycete Gymnoascus reessii PubMed [pubmed.ncbi.nlm.nih.gov]
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